

Saponarin: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Saponarin, a flavone glycoside found predominantly in young barley leaves and other plant sources, has garnered significant scientific interest for its diverse pharmacological properties. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and biological activities of **saponarin**. Detailed experimental protocols for key assays are provided to facilitate further research and development. Furthermore, this document includes visualizations of pertinent biological pathways and experimental workflows to enhance understanding of its mechanism of action.

Chemical Structure and Identification

Saponarin is chemically known as apigenin-6-C-glucosyl-7-O-glucoside. It is a di-glycosyl flavone, meaning it has two glucose molecules attached to a flavone backbone.[1][2]

Table 1: Chemical Identifiers for Saponarin



Identifier	Value	Source
IUPAC Name	5-hydroxy-2-(4-hydroxyphenyl)-6- [(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]-7- [(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one	[3][4]
Molecular Formula	C27H30O15	[3][5]
Canonical SMILES	C1=CC(=CC=C1C2=CC(=0)C 3=C(C(=C(C=C3O2)OC4C(C(C(C(O4)CO)O)O)O)C5C(C(C(C(O5)CO)O)O)O)O)O	[4]
CAS Number	20310-89-8	[3][5]

Physicochemical Properties

Saponarin is a yellow powder with specific physical and chemical characteristics that are crucial for its handling, formulation, and biological activity.[6]

Table 2: Physicochemical Properties of Saponarin



Property	Value	Source
Molecular Weight	594.52 g/mol	[3][6]
Melting Point	228°C (decomposition)	[7][8]
Boiling Point (Predicted)	919.5 ± 65.0 °C	[7]
Density (Predicted)	1.723 ± 0.06 g/cm ³	[7]
Solubility	Sparingly soluble in methanol and water. Soluble in DMSO.	[7][9][10]
XLogP3	-1.6	[5]

Biological Activities and Signaling Pathways

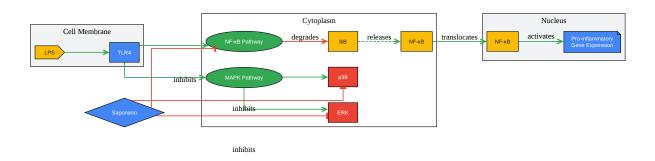
Saponarin exhibits a range of biological activities, with its anti-inflammatory and antioxidant properties being the most extensively studied.[1][11] It has been shown to modulate key signaling pathways involved in inflammation and cellular stress responses.

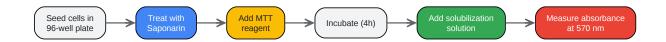
Anti-inflammatory Effects

Saponarin has demonstrated significant anti-inflammatory effects in various in vitro models. [12] It can inhibit the production of pro-inflammatory mediators such as nitric oxide (NO), tumor necrosis factor-alpha (TNF- α), interleukin-1 β (IL-1 β), and cyclooxygenase-2 (COX-2) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.[13][14]

The anti-inflammatory action of **saponarin** is mediated, in part, through the inhibition of the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-kB) signaling pathways.[11][15] Specifically, **saponarin** has been shown to inhibit the phosphorylation of extracellular signal-regulated kinase (ERK) and p38 MAPK in RAW 264.7 cells.[12][16]







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